

4-Amino-7-bromoquinoline chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Amino-7-bromoquinoline

Cat. No.: B1270905

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An In-depth Technical Guide to 4-Amino-7-bromoquinoline

This technical guide provides a comprehensive overview of the chemical structure, IUPAC name, physicochemical properties, and a representative synthetic protocol for **4-Amino-7-bromoquinoline**. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical Structure and IUPAC Name

4-Amino-7-bromoquinoline is a heterocyclic aromatic organic compound. Its structure consists of a quinoline core, which is a bicyclic aromatic compound composed of a benzene ring fused to a pyridine ring. An amino group (-NH₂) is substituted at the 4-position of the quinoline ring, and a bromine atom (-Br) is at the 7-position.

The IUPAC name for this compound is 7-bromoquinolin-4-amine^[1].

Physicochemical Properties

A summary of key quantitative data for **4-Amino-7-bromoquinoline** is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental and biological systems.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	[2]
Molecular Weight	223.07 g/mol	[2]
Predicted Boiling Point	388.7 ± 27.0 °C at 760 mmHg	[2]
Predicted Density	1.6 ± 0.1 g/cm ³	[2]
Physical Form	Solid	

Experimental Protocol: Synthesis of 4-Amino-7-bromoquinoline

The synthesis of 4-aminoquinolines, including **4-Amino-7-bromoquinoline**, is commonly achieved through a nucleophilic aromatic substitution (S_NAr) reaction. This involves the displacement of a leaving group, typically a halogen, at the 4-position of the quinoline ring by an amine nucleophile[3][4][5]. A representative protocol for the synthesis of **4-Amino-7-bromoquinoline** from 7-bromo-4-chloroquinoline is detailed below.

Reaction:



Materials:

- 7-bromo-4-chloroquinoline
- Amine source (e.g., ammonia, formamide, or an appropriate amine precursor)
- Solvent (e.g., polar aprotic solvents like DMSO, DMF, or an alcohol)[2][3]
- Base (if required, e.g., potassium carbonate, sodium hydroxide)[3]
- Reaction vessel equipped with a reflux condenser and magnetic stirrer
- Standard work-up and purification equipment (e.g., separation funnel, rotary evaporator, chromatography column)

Procedure:

- **Reaction Setup:** In a clean, dry reaction vessel, dissolve 7-bromo-4-chloroquinoline (1 equivalent) in the chosen solvent.
- **Addition of Reagents:** Add the amine source (typically in excess) to the solution. If the amine source is a salt or if a non-nucleophilic amine is used, a base may be required to facilitate the reaction.
- **Reaction Conditions:** Heat the reaction mixture to a temperature typically ranging from 60-180°C[2][3]. The optimal temperature and reaction time will depend on the specific reactants and solvent used. The progress of the reaction should be monitored by a suitable technique, such as thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction (as indicated by TLC), cool the mixture to room temperature. The work-up procedure will vary depending on the solvent and reagents used. A typical work-up may involve:
 - Quenching the reaction with water.
 - Extracting the product into an organic solvent (e.g., dichloromethane, ethyl acetate).
 - Washing the organic layer with brine.
 - Drying the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
 - Removing the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by standard techniques such as column chromatography on silica gel or recrystallization to yield pure **4-Amino-7-bromoquinoline**.

Visualizations

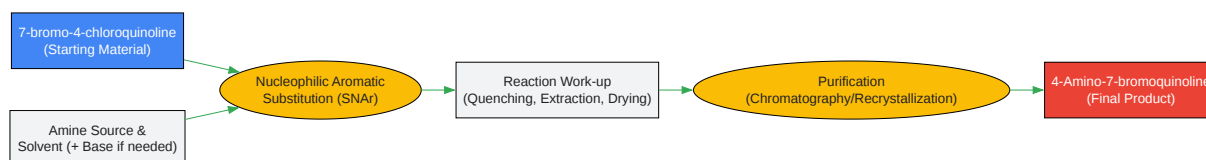
Chemical Structure of 4-Amino-7-bromoquinoline

The following diagram illustrates the two-dimensional chemical structure of **4-Amino-7-bromoquinoline**.

Chemical structure of **4-Amino-7-bromoquinoline**.

Synthetic Workflow

The logical workflow for the synthesis of **4-Amino-7-bromoquinoline** via nucleophilic aromatic substitution is depicted below.



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Synthetic workflow for **4-Amino-7-bromoquinoline**.

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